

A Comparative Guide to Lightfastness Testing Protocols for Disperse Blue 165:1

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Compound of Interest

Compound Name: Disperse blue 165:1

Cat. No.: B15557020

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This guide provides a comprehensive comparison of the lightfastness properties of **Disperse Blue 165:1** against other commercially available Disperse Blue dyes. Detailed experimental protocols for standardized lightfastness testing are presented, along with comparative performance data to assist researchers, scientists, and drug development professionals in making informed decisions for their specific applications.

Experimental Protocols for Lightfastness Testing

The evaluation of a dye's resistance to fading upon exposure to light is a critical parameter for predicting its performance and longevity. The two most widely recognized international standards for determining the colorfastness to light of textiles are ISO 105-B02 and AATCC Test Method 16.3. Both methods utilize a xenon arc lamp to simulate natural daylight.^{[1][2]}

ISO 105-B02: Colour fastness to artificial light: Xenon arc fading lamp test

This standard specifies a method for determining the resistance of the color of textiles to the action of an artificial light source representative of natural daylight (D65).^[3]

Apparatus:

- **Light Source:** A xenon arc lamp is used, with a filter system to ensure the spectral distribution of light mimics natural daylight through window glass.^[4]

- Reference Materials: A set of eight Blue Wool references (rated 1 to 8, with 1 being very low lightfastness and 8 being very high) are exposed alongside the test specimen.^[3] Each higher-numbered reference is approximately twice as lightfast as the preceding one.^[3]
- Evaluation: The change in color is assessed using the Grey Scale for Assessing Change in Colour, which ranges from 5 (no change) to 1 (major change).^[4]

Methodology:

- A specimen of the textile dyed with **Disperse Blue 165:1** is prepared and mounted on a holder.
- The specimen is exposed simultaneously with the set of Blue Wool standards to the light from the xenon arc lamp under controlled conditions of temperature and humidity.^[1]
- The exposure is continued until the contrast between the exposed and unexposed portions of the specimen is equal to a specific grade on the Grey Scale, or for a specified duration.
- The lightfastness rating of the specimen is determined by comparing the degree of its fading with that of the Blue Wool references.^[1] The rating is the number of the Blue Wool standard that exhibits a similar change in color.^[1]

AATCC Test Method 16.3: Colorfastness to Light: Xenon-Arc

This American Association of Textile Chemists and Colorists (AATCC) method also provides procedures to determine the colorfastness to light of textiles.^[2]

Apparatus:

- Light Source: A xenon arc lamp is used.^[2]
- Reference Materials: This method also utilizes Blue Wool Lightfastness Standards (e.g., L2, L4).^[5]
- Evaluation: The color change is evaluated using the AATCC Gray Scale for Color Change.^[6] The results can be reported in AATCC Fading Units (AFUs).

Methodology:

- Textile specimens are prepared, with a minimum size of 70 mm x 120 mm for fabric swatches.[\[2\]](#)
- The test offers three options for exposure conditions, varying in parameters like temperature, relative humidity, and whether the light cycle is continuous or alternating between light and dark.[\[5\]](#)
- The specimens and Blue Wool standards are exposed to the xenon arc light source under the chosen conditions.[\[2\]](#)
- The evaluation of color change is performed by comparing the fading of the specimen to the fading of the Blue Wool standards.[\[2\]](#) The lightfastness is rated on a scale from Class 5 (no fading) to Class 1 (severe fading).[\[2\]](#)

Comparative Lightfastness Data of Disperse Blue Dyes

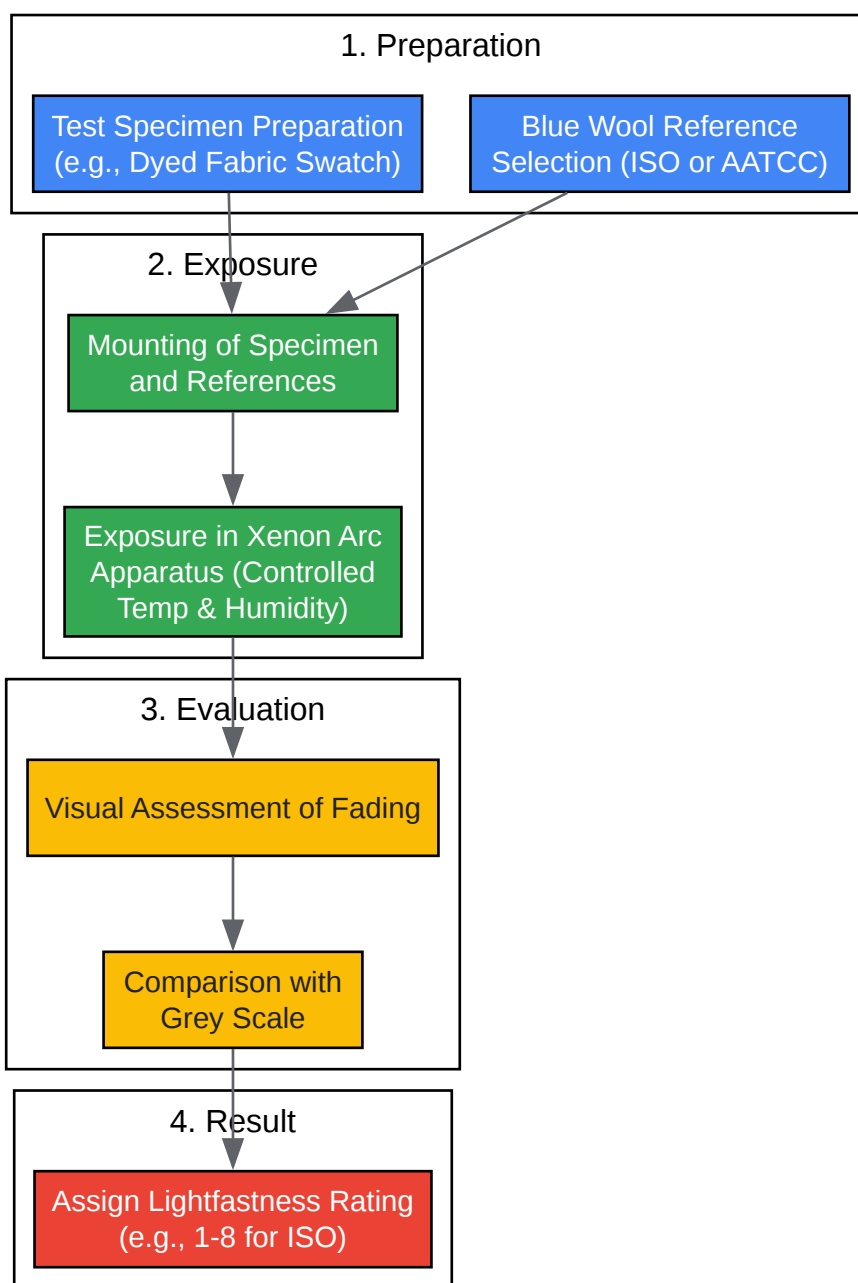
The selection of a disperse dye is often a trade-off between shade, cost, and fastness properties. **Disperse Blue 165:1**, a single azo dye, is known for its bright, greenish-blue shade and high tinctorial strength.[\[7\]](#) The following table summarizes the lightfastness properties of **Disperse Blue 165:1** in comparison to other common Disperse Blue dyes.

Dye	C.I. Number	Chemical Class	Lightfastness Rating (ISO 105-B02)	Key Characteristics
Disperse Blue 165	11077	Single Azo	6[8]	Bright, greenish-blue shade; high tinctorial strength; sensitive to reduction.[7]
Disperse Blue 56	63285	Anthraquinone	Good	Bright blue shade; good reproducibility; poor wet fastness.[7]
Disperse Blue 79	11345	Azo	Excellent[7]	Navy blue shade; high sublimation fastness; suitable for navy and black shades.[7]
Disperse Blue 291	-	SE Group	5-6[9]	Good overall fastness properties.[9]

Note: Fastness properties can vary depending on the depth of shade, the specific substrate, and the dyeing conditions.[7]

Experimental Workflow Visualization

The following diagram illustrates the generalized workflow for the lightfastness testing of disperse dyes according to established international standards.



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Caption: Standard workflow for lightfastness evaluation of disperse dyes.

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